

Nitric acid, ammonium calcium salt proper disposal procedures

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Compound of Interest

Compound Name: Nitric acid, ammonium calcium salt

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Proper Disposal of Nitric Acid, Ammonium Calcium Salt

The following guide provides essential safety and logistical information for the proper disposal of **nitric acid, ammonium calcium salt**, also known as Calcium Ammonium Nitrate (CAN). This substance is an oxidizer and can cause serious eye damage. Adherence to these procedural steps is critical for ensuring laboratory safety and environmental compliance.

Safety and Hazard Data

Before handling, it is crucial to be aware of the substance's hazardous properties and environmental impact.

Data Point	Value	Species	Exposure Time	Source
Oral Toxicity (LD50)	2,217 mg/kg	Rat	N/A	[1]
Aquatic Toxicity (EC50)	> 100 mg/L	Daphnia magna (Water flea)	48 hours	
Algae Toxicity (ErC50)	> 100 mg/L	Pseudokirchnerie lla subcapitata	72 hours	
Microorganism Toxicity (EC50)	> 1,000 mg/L	Activated sludge	3 hours	
Repeated Dose Toxicity (NOAEL)	>= 1,000 mg/kg	Rat	28 Days	

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe handling and disposal of **nitric acid**, **ammonium calcium salt** from a laboratory setting.

Step 1: Personal Protective Equipment (PPE) and Safety Precautions

Proper PPE is mandatory to prevent personal exposure.

- Eye and Face Protection: Wear chemical splash goggles and/or a face shield. This is critical as the substance can cause serious eye damage[2][3].
- Gloves: Use chemical-resistant, impervious gloves[4].
- Protective Clothing: A lab coat or other suitable protective clothing should be worn to avoid skin contact[4][5].
- Respiratory Protection: In case of dust formation or inadequate ventilation, use a NIOSH-approved respirator with a particulate filter[4].

- Work Area: Handle the chemical in a well-ventilated area[2][5]. Do not eat, drink, or smoke in the work area[2][3].

Step 2: Spill Management

Immediate and correct response to a spill is crucial to prevent accidents and environmental contamination.

- Evacuate and Secure: Evacuate personnel from the immediate spill area[5][6].
- Ventilate: Ensure the area is well-ventilated[3].
- Containment: Prevent the spilled material from entering drains, sewers, or waterways[3][4][5][7]. Use dikes of soil, sandbags, or other inert materials to control the flow if necessary[7].
- Cleanup:
 - AVOID dry sweeping, as this can generate dust[4][8].
 - Collect the material mechanically or by using a vacuum equipped with a HEPA filter[4][8]. Wet-brushing is also an option[6].
 - Place the collected material into a suitable, closed, and clearly labeled container for disposal[2][3][4][8].
- Decontamination: Clean the affected area thoroughly after the material has been removed.

Step 3: Segregation and Storage of Waste

Proper segregation and storage of chemical waste are essential to prevent hazardous reactions.

- Container: Keep the waste chemical in its original container or a compatible, tightly closed container[8]. The container must be clearly labeled as waste[1].
- Incompatible Materials: Store the waste away from combustible materials, organic materials, reducing agents, acids, alkalis, and heat sources[4][9][10]. Accidental mixing can create a fire or explosion hazard[9].

- Storage Location: Store waste containers in a cool, dry, well-ventilated, and secure area[5][7].

Step 4: Final Disposal Procedure

Disposal must comply with all relevant regulations to ensure safety and environmental protection.

- Professional Disposal: The primary and required method for disposal is through a licensed chemical waste disposal contractor or an industrial combustion plant[2][4][5][8]. Do not attempt to dispose of this material through standard trash or sewer systems.
- Regulatory Compliance: All disposal activities must be conducted in accordance with applicable local, regional, and national environmental regulations[3][4][7].
- Prohibited Actions:
 - DO NOT discharge into sewers or drains[5][7].
 - DO NOT mix with other waste streams unless explicitly instructed by the disposal company.
 - DO NOT contaminate water, foodstuffs, or animal feed[5].

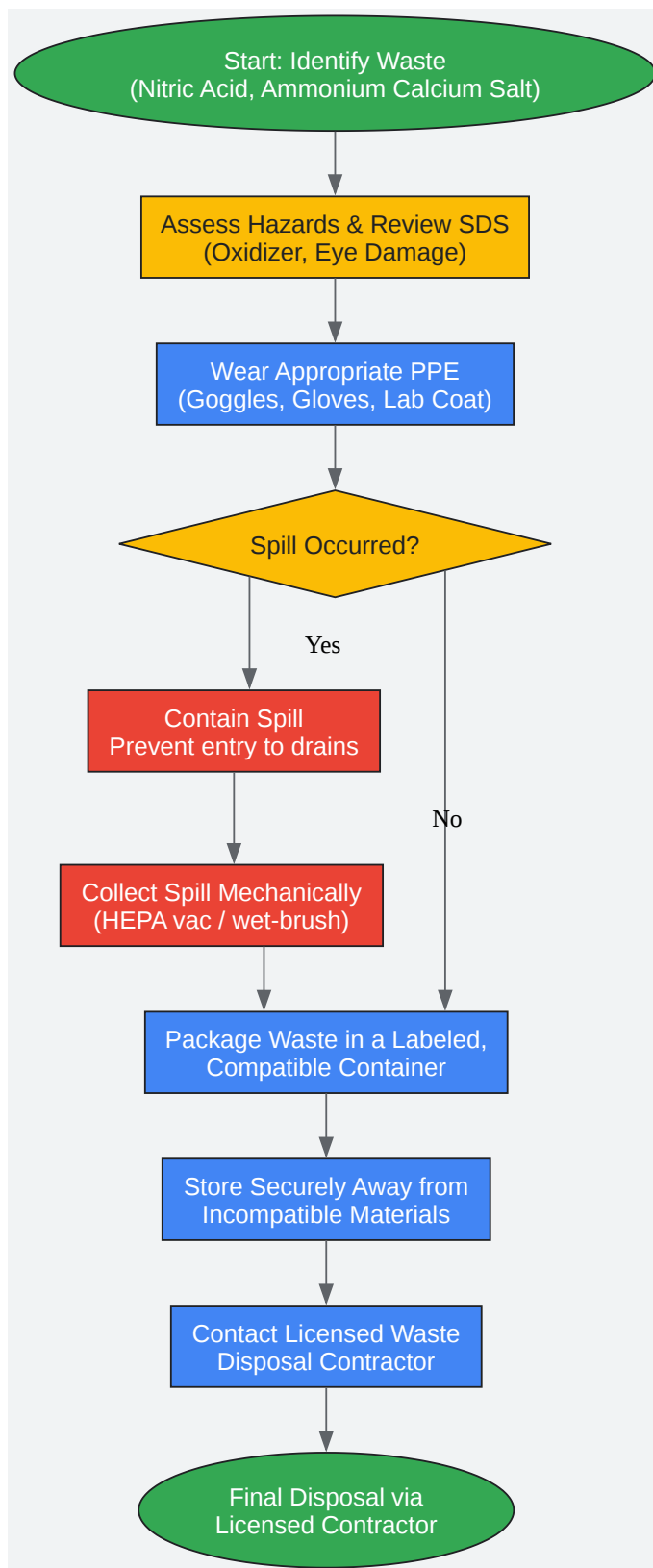
Step 5: Disposal of Empty Containers

Empty containers may still retain hazardous residue.

- Contaminated Containers: Handle uncleaned or contaminated containers in the same manner as the product itself[2].
- Decontaminated Containers: Completely emptied and triple-rinsed containers may be offered for recycling or reconditioning, depending on local regulations[2][5]. Alternatively, the packaging can be punctured to make it unusable and disposed of in a sanitary landfill where permitted[5].

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **nitric acid**, **ammonium calcium salt**.



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Caption: Logical workflow for the safe disposal of **nitric acid, ammonium calcium salt**.

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